

safe handling and storage of 3-Bromo-4-methylpyridine

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Compound of Interest

Compound Name: 3-Bromo-4-methylpyridine

Cat. No.: B015001

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An In-depth Technical Guide to the Safe Handling and Storage of **3-Bromo-4-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information and detailed protocols for the handling and storage of **3-Bromo-4-methylpyridine** (CAS No. 3430-22-6). Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Bromo-4-methylpyridine** is presented below. This data is essential for its proper handling, storage, and use in chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ BrN	[1]
Molecular Weight	172.02 g/mol	[1]
Appearance	Clear, colorless to yellow liquid	[2]
Boiling Point	199-200 °C	
Density	1.549 g/mL at 25 °C	
Flash Point	79.4 °C (closed cup)	
Refractive Index	n _{20/D} 1.56	
Solubility	Soluble in chloroform and methanol.	[3]

Hazard Identification and Classification

3-Bromo-4-methylpyridine is classified as a hazardous substance. The following table summarizes its GHS classification and associated precautionary statements.

GHS Classification	Pictogram	Hazard Statement(s)	Precautionary Statement(s)	Reference(s)
Skin Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362+P364	[1]	
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313	[1]	
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501	[1]	
Combustible Liquid	None	H227: Combustible liquid	P210, P280, P370+P378, P403+P235, P501	[4]

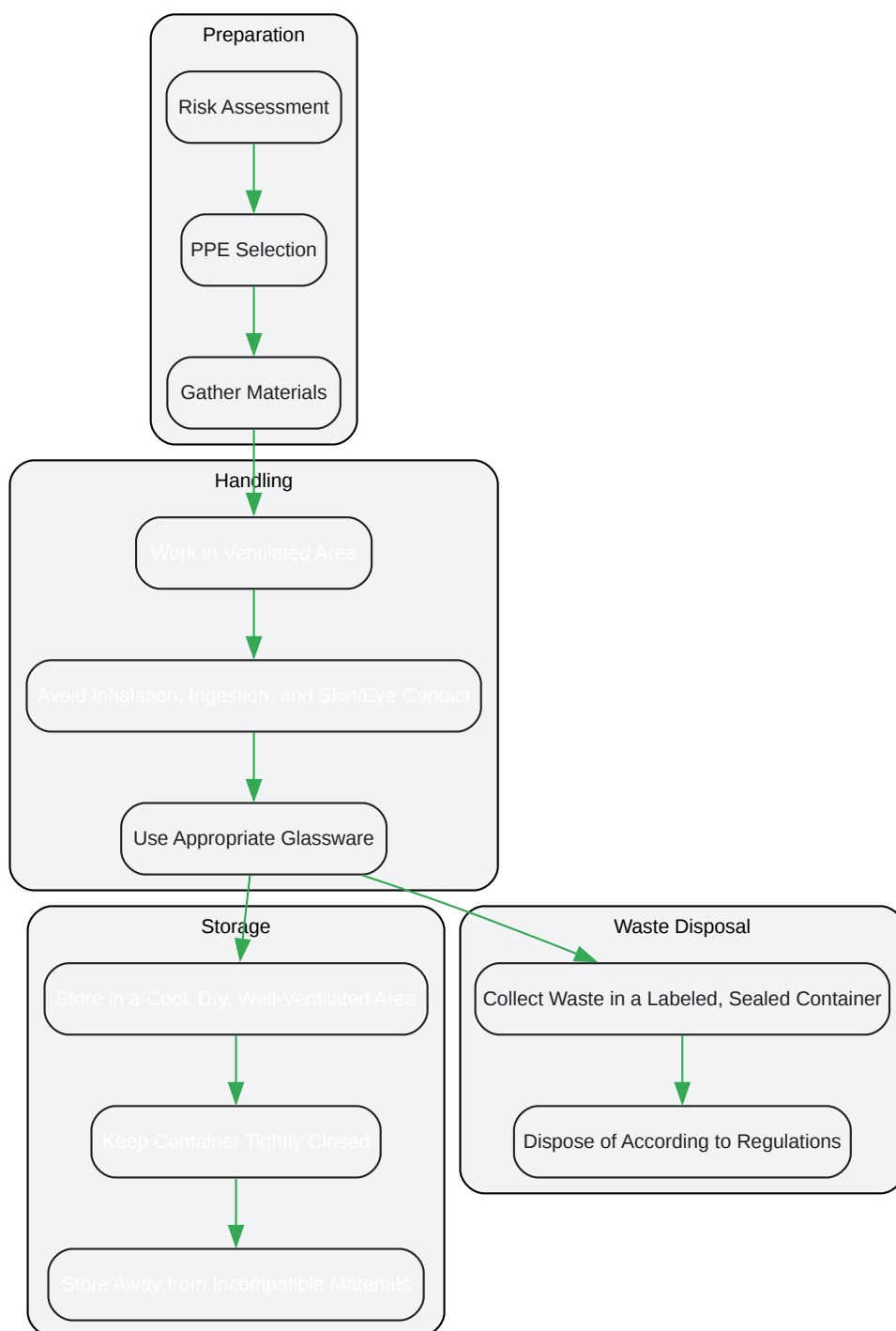
Toxicological Information

Currently, there is no specific quantitative data available for the acute toxicity of **3-Bromo-4-methylpyridine**, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values. [2][5] The toxicological properties of this compound have not been fully investigated.[5] Therefore, it should be handled with extreme care as a potentially toxic substance.

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. [5]

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **3-Bromo-4-methylpyridine**.

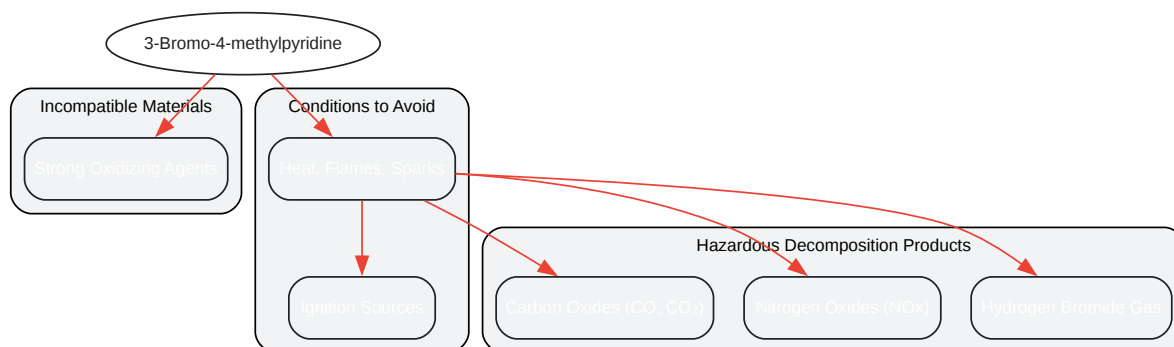


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Caption: Workflow for Safe Handling and Storage of **3-Bromo-4-methylpyridine**.

Incompatibilities and Hazardous Decomposition

Understanding the chemical incompatibilities and potential for hazardous decomposition is critical for safe storage and handling.



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Caption: Incompatibilities and Hazardous Decomposition of **3-Bromo-4-methylpyridine**.

Experimental Protocols

The following are detailed methodologies adapted for the safe handling of **3-Bromo-4-methylpyridine**.

Personal Protective Equipment (PPE) Selection and Use

A risk assessment should always be conducted to determine the appropriate PPE.

- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Skin Protection:**
 - **Gloves:** Wear nitrile or neoprene gloves. Inspect gloves for any signs of degradation or puncture before use. Change gloves frequently, especially after direct contact with the chemical.
 - **Lab Coat:** A flame-resistant lab coat should be worn and kept fully buttoned.

- Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: All handling of **3-Bromo-4-methylpyridine** should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available or in case of engineering control failure, a NIOSH-approved respirator with an organic vapor cartridge is required.

Minor Spill Cleanup Protocol

This protocol is for small spills (less than 100 mL) within a chemical fume hood.

- Alert Personnel: Inform others in the immediate area of the spill.
- Ensure Ventilation: Confirm that the chemical fume hood is functioning correctly.
- Don Appropriate PPE: Wear chemical safety goggles, a face shield, nitrile or neoprene gloves, and a lab coat.
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to surround and cover the spill.
- Collect the Absorbed Material: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate the Area: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Dispose of Waste: All contaminated materials, including gloves and cleaning cloths, must be placed in the hazardous waste container.
- Wash Hands: Thoroughly wash hands with soap and water after the cleanup is complete.

Emergency First Aid Procedures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)

- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
[4]

Storage Procedures

Proper storage is essential to maintain the stability of **3-Bromo-4-methylpyridine** and prevent hazardous situations.

- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight.[4]
- Container: Keep the container tightly closed when not in use.[4]
- Incompatibilities: Store away from strong oxidizing agents, heat, sparks, and open flames.[4]

By strictly following these guidelines, researchers, scientists, and drug development professionals can safely handle and store **3-Bromo-4-methylpyridine**, minimizing the risk of exposure and accidents.

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